

# A Technical Guide to the Chemical Composition of Bismarck Brown Y

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **Bismarck Brown Y**, a diazo dye widely utilized in histology and cytology.

#### Introduction

**Bismarck Brown Y**, also known as C.I. 21000 or Basic Brown 1, is one of the earliest synthesized azo dyes, first described by Carl Alexander von Martius in 1863.[1] It is not a single chemical entity but rather a mixture of closely related azo compounds.[1][2] Its primary application is as a biological stain, where it imparts a yellow to brown color to specific cellular components.[1][3] It is notably used for staining acid mucins, mast cell granules, and cartilage. [1][2] Furthermore, **Bismarck Brown Y** is a key constituent of the Papanicolaou stain, which is vital for cytological examinations in cancer detection.[2]

## **Chemical Identity and Properties**

**Bismarck Brown Y** is characterized by its diazo structure. The commercial dye is typically supplied as a dihydrochloride salt. Key identifying and physical properties are summarized below.



Property	Data	Reference(s)
Chemical Formula	C18H18N8·2HCl (dihydrochloride)	[1][2][3][4][5]
C <sub>18</sub> H <sub>18</sub> N <sub>8</sub> (free base)	[6]	
IUPAC Name	4-[[3-[(2,4-diaminophenyl)diazenyl]phenyl]diazenyl]benzene-1,3-diamine;hydrochloride	[2]
Molecular Weight	419.31 g/mol (dihydrochloride)	[1][3][4][5]
346.39 g/mol (free base)	[6]	
CAS Number	10114-58-6 (dihydrochloride)	[2][3][4][5][7]
Colour Index (C.I.) No.	21000	[1][2][3][4]
Synonyms	Basic Brown 1, Manchester Brown, Phenylene Brown, Vesuvine	[1][2][4]
Physical Form	Dark brown powder	[2][3]
Solubility	Soluble in water (H <sub>2</sub> O: 10 mg/mL)	[2][4]
Absorption Maximum (λmax)	457 nm	[2][4]
Melting Point	>300 °C	[2]

## Synthesis Protocol: A General Overview

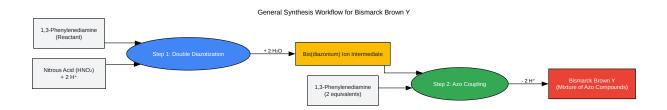
The synthesis of **Bismarck Brown Y** is a straightforward process involving a diazo coupling reaction. The key reactant, 1,3-phenylenediamine, serves as both the source for the diazonium ion and the coupling agent.[1] The process can be summarized in two main stages:

Double Diazotization: 1,3-phenylenediamine undergoes diazotization in the presence of a
nitrous acid source (e.g., sodium nitrite and hydrochloric acid) to form a bis(diazonium) salt.
[1][2]



 Azo Coupling: The resulting bis(diazonium) ion then couples with two additional molecules of 1,3-phenylenediamine to form the final dye mixture.[1][2]

It is important to note that the final product is often a mixture of oligomers containing three or more diazo groups, rather than a single, pure compound.[1][2]



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Caption: General synthesis workflow for Bismarck Brown Y.

## **Common Applications in Research**

**Bismarck Brown Y** is a versatile stain used in various biological and medical research applications:

- Histological Staining: It is frequently used to visualize acid mucins, mast cell granules, and cartilage in tissue specimens.[1][2]
- Cytology: As a component of the Papanicolaou stain, it serves as a counterstain, aiding in the differentiation of cellular components in cytological smears.[1][2]
- Microbiology: It can be used as a counterstain with Victoria Blue R for the identification of acid-fast microorganisms.[1][2]
- Carbohydrate Staining: The dye is incorporated in Kasten's Schiff-type reagents for staining cellulose.[2]



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